

# Personal protective equipment for handling Phorate sulfone

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## Compound of Interest

Compound Name: Phorate sulfone

Cat. No.: B129980

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## Essential Safety and Handling Guide for Phorate Sulfone

This document provides crucial safety protocols and logistical information for the handling and disposal of **Phorate sulfone**, a highly toxic organophosphorus compound. The following procedures are designed for implementation by laboratory professionals to minimize exposure risk and ensure a safe operational environment.

## Hazard Identification and Data

**Phorate sulfone** is a metabolite of the insecticide Phorate and is recognized for its high acute toxicity.[1][2][3][4][5] It functions as a cholinesterase inhibitor, and exposure can lead to severe health effects, similar to other organophosphate compounds.[2][6] The primary routes of exposure are ingestion, inhalation, and dermal contact.[7] According to the Globally Harmonized System (GHS), **Phorate sulfone** is classified as "Fatal if swallowed" (Acute Toxicity, Oral, Category 1).[1]

### Quantitative Data Summary

The following table summarizes key physical, chemical, and toxicological data for **Phorate sulfone**. Exposure limits provided are for the parent compound, Phorate, and should be considered as a minimum guideline for **Phorate sulfone** in the absence of specific limits.

Property	Value	Source
Chemical Formula	C <sub>7</sub> H <sub>17</sub> O <sub>4</sub> PS <sub>3</sub>	[1][3]
Molecular Weight	292.38 g/mol	[1]
CAS Number	2588-04-7	[1][3]
Appearance	Not specified; often handled in solution	[8][9][10]
Boiling Point	150 °C (at 0.1 Torr)	[2]
Density	~1.306 g/cm <sup>3</sup> (Predicted)	[2]
GHS Classification	Acute Toxicity 1 (Oral)	[1]
Signal Word	Danger	[1]
Hazard Statement	H300: Fatal if swallowed	[1]
Phorate NIOSH REL	TWA 0.05 mg/m <sup>3</sup> (10-hr), STEL 0.2 mg/m <sup>3</sup> (15-min)	[11]
Phorate ACGIH TLV	TWA 0.05 mg/m <sup>3</sup> (8-hr), STEL 0.2 mg/m <sup>3</sup>	[11]

Note: TWA = Time-Weighted Average; STEL = Short-Term Exposure Limit. Exposure limits are for the parent compound Phorate and should be applied with caution.

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to prevent any contact with **Phorate sulfone**. The following equipment must be worn at all times when handling the substance.

- **Hand Protection:** Double-gloving is required. Wear two pairs of chemical-resistant nitrile gloves.[11] Ensure the outer glove has a minimum thickness of 8 mil. Sleeves of the lab coat or coverall should be worn over the inner glove but under the outer glove.[12]
- **Body Protection:** A chemical-resistant lab coat is the minimum requirement. For procedures with a higher risk of splashing or aerosol generation, Tychem® coveralls or an equivalent

chemical-protective suit should be used.[11][13] A chemical-resistant apron should be worn when mixing, loading, or cleaning.[12]

- Eye and Face Protection: Chemical splash goggles and a full-face shield are mandatory to protect against splashes and vapors.[12][14] Standard safety glasses are insufficient.
- Respiratory Protection: All work with **Phorate sulfone** (solid or in solution) must be conducted inside a certified chemical fume hood to prevent inhalation exposure.[15] If there is a risk of exposure exceeding the occupational exposure limits for Phorate (0.05 mg/m<sup>3</sup>), a NIOSH-approved supplied-air respirator with a full facepiece, operated in a pressure-demand or other positive-pressure mode, is required.[11][16]
- Foot Protection: Chemical-resistant footwear plus socks are required.[12] Pant legs should be worn outside of boots to prevent chemicals from entering.[14]

## Operational and Disposal Plan

A systematic approach to handling and disposal is critical. The following step-by-step protocol outlines the required procedures from preparation to final waste disposal.

### Experimental Protocol: Safe Handling of **Phorate Sulfone**

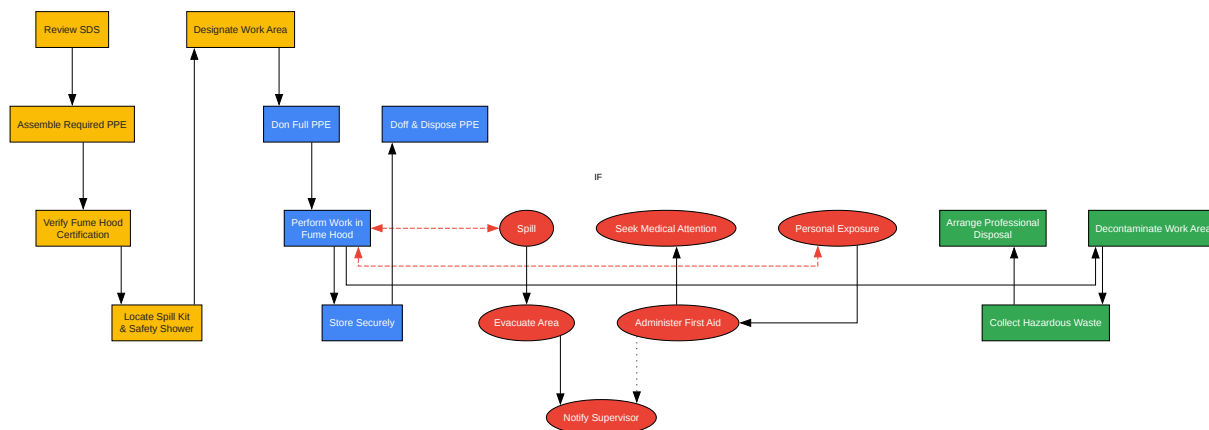
- Preparation and Pre-Handling:
  - Consult the Safety Data Sheet (SDS) for **Phorate sulfone** before beginning any work.[8][17]
  - Ensure a chemical fume hood is certified and functioning correctly.
  - Designate a specific area within the fume hood for **Phorate sulfone** work to contain potential contamination.
  - Prepare all necessary materials (glassware, reagents, waste containers) and place them in the fume hood before introducing the chemical.
  - Ensure an emergency eyewash station and safety shower are accessible and unobstructed.

- Verify that a spill kit appropriate for highly toxic chemicals is readily available.
- Handling Procedure:
  - Don all required PPE as specified in Section 2.
  - Conduct all manipulations of **Phorate sulfone**, including weighing, dilution, and transfers, exclusively within the designated area of the chemical fume hood.
  - Use disposable equipment (e.g., pipette tips, weighing papers) whenever possible to minimize cleaning requirements.
  - If handling a solution, be aware of the solvent's hazards (e.g., flammability of acetonitrile or hexane).<sup>[8][9][10]</sup> Keep away from heat, sparks, and open flames.<sup>[8][9][17]</sup>
  - Keep containers of **Phorate sulfone** tightly closed when not in use.<sup>[8][17]</sup>
- Storage:
  - Store **Phorate sulfone** in a cool, dry, and well-ventilated area, away from incompatible materials.<sup>[8]</sup>
  - The storage location should be a designated, locked cabinet clearly labeled with "Highly Toxic" and the skull and crossbones pictogram.
  - Ensure secondary containment is used for all stored containers.
- Emergency Procedures:
  - Skin Contact: Immediately remove all contaminated clothing.<sup>[17]</sup> Rinse the affected skin area with copious amounts of water for at least 15 minutes, then wash with soap and water. Seek immediate medical attention.
  - Eye Contact: Immediately flush eyes with water for at least 15 minutes, holding eyelids open.<sup>[17]</sup> Remove contact lenses if present and easy to do. Seek immediate medical attention.

- Inhalation: Move the individual to fresh air immediately.[\[17\]](#) If breathing has stopped, begin rescue breathing (using universal precautions). Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[\[17\]](#) Immediately call a poison control center or physician.[\[17\]](#)
- Spill: Evacuate the immediate area. Alert laboratory personnel and safety officers. Do not attempt to clean up a spill unless you are trained and equipped to do so. Use a spill kit containing absorbent material and follow established institutional procedures for hazardous chemical cleanup.
- Disposal Plan:
  - All waste contaminated with **Phorate sulfone** (e.g., gloves, pipette tips, empty containers, absorbent material) is considered hazardous waste.
  - Do not dispose of any **Phorate sulfone** waste down the drain or in regular trash.[\[9\]](#)
  - Collect all solid and liquid waste in clearly labeled, sealed, and chemical-resistant hazardous waste containers.
  - Empty containers must be triple-rinsed with a suitable solvent; the rinsate must be collected as hazardous waste.
  - Arrange for disposal through your institution's licensed hazardous waste management provider. Incineration is often the required method for organophosphate pesticides.[\[15\]](#)[\[18\]](#)

## Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **Phorate sulfone**, from initial planning through to emergency response and disposal.



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Caption: Workflow for safe handling of **Phorate sulfone**.

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